



proper storage and handling to maintain Cy7.5 maleimide stability

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Compound of Interest		
Compound Name:	Cy7.5 maleimide	
Cat. No.:	B12395584	Get Quote

Technical Support Center: Cy7.5 Maleimide

Welcome to the technical support center for **Cy7.5 maleimide**. This resource is designed for researchers, scientists, and drug development professionals to ensure the optimal performance and stability of **Cy7.5 maleimide** in your experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the storage, handling, and conjugation of this near-infrared dye.

Frequently Asked Questions (FAQs)

Q1: How should I store **Cy7.5 maleimide** powder?

Cy7.5 maleimide is sensitive to light and moisture.[1] Upon receipt, it should be stored at -20°C in the dark and desiccated.[2][3][4][5] Under these conditions, the product is stable for up to 24 months.[2][4][5]

Q2: How should I prepare and store Cy7.5 maleimide stock solutions?

It is recommended to prepare stock solutions of **Cy7.5 maleimide** in anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).[6][7] Stock solutions should be prepared fresh for immediate use.[1][8] If necessary, unused stock solution can be stored in the dark at -20°C for up to one month.[6] Avoid repeated freeze-thaw cycles and long-term storage of solutions, as the dye's activity may be reduced.[5][9]



Q3: What is the optimal pH for the conjugation reaction?

The maleimide group specifically reacts with sulfhydryl groups (thiols) at a pH range of 6.5 to 7.5.[10] Maintaining the pH within this range is crucial for efficient and specific conjugation to cysteine residues in proteins.[6][8]

Q4: My protein doesn't have free sulfhydryl groups. Can I still label it with Cy7.5 maleimide?

Yes. If your protein has disulfide bonds, these can be reduced to generate free thiol groups for labeling. Common reducing agents include tris(2-carboxyethyl)phosphine (TCEP) and dithiothreitol (DTT).[1][6][7] TCEP is often preferred as it does not contain a thiol group and typically does not need to be removed before adding the maleimide dye.[1] If DTT is used, it must be completely removed prior to conjugation, as it will compete with the protein's thiols for reaction with the maleimide.[1]

Storage and Handling Quick Guide

Parameter	Recommendation	Source(s)
Storage Temperature (Powder)	-20°C	[2][3][4][5]
Storage Conditions (Powder)	In the dark, desiccated	[1][2][3][4][5]
Shelf Life (Powder)	Up to 24 months	[2][4][5]
Stock Solution Solvent	Anhydrous DMSO or DMF	[6][7]
Stock Solution Storage	-20°C, in the dark, for up to 1 month	[6]
Conjugated Protein Storage	2-8°C for up to 1 week; -20°C with 50% glycerol for up to 1 year	[6]

Troubleshooting Guide

Problem: Low or No Labeling Efficiency



Possible Cause	Suggested Solution	Source(s)
Insufficient free sulfhydryl groups on the protein.	Reduce disulfide bonds using TCEP or DTT. Ensure complete removal of DTT if used.	[1][6][7]
Hydrolyzed maleimide dye.	Prepare a fresh stock solution of Cy7.5 maleimide in anhydrous DMSO or DMF immediately before use.	[1]
Incorrect reaction pH.	Ensure the reaction buffer is maintained between pH 6.5 and 7.5 for optimal thiol reactivity.	[6]
Presence of thiol-containing substances in the buffer.	Use buffers that do not contain thiols, such as PBS, Tris, or HEPES.	[6][7]
Low protein concentration.	For optimal labeling, the recommended final protein concentration is between 2-10 mg/mL.	[9][11]

Problem: Dye Precipitation During Labeling Reaction

Possible Cause	Suggested Solution	Source(s)
Poor water solubility of non-sulfonated Cy7.5 maleimide.	If precipitation occurs, consider adding more organic cosolvent (DMSO or DMF) to the reaction mixture. For future experiments, consider using a sulfonated version of the dye for improved water solubility.	[7][8]



Experimental Protocols Protocol 1: Protein Thiol Reduction (Optional)

This protocol is for proteins with disulfide bonds that need to be reduced to generate free sulfhydryl groups.

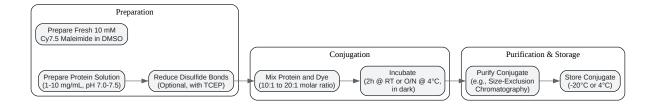
- Dissolve the protein in a degassed buffer (e.g., PBS, Tris, HEPES) at a pH of 7.0-7.5 to a concentration of 1-10 mg/mL.[7]
- To reduce disulfide bonds, add a 10-100-fold molar excess of TCEP to the protein solution. [6][7]
- Incubate the mixture for 20-30 minutes at room temperature.
- If using DTT, it must be removed by dialysis or a desalting column before proceeding to the conjugation step.[1][6]

Protocol 2: Cy7.5 Maleimide Conjugation to a Protein

- Prepare a 10 mM stock solution of Cy7.5 maleimide in anhydrous DMSO or DMF.[6] Vortex briefly to ensure the dye is fully dissolved. This solution should be prepared fresh.[1]
- Add the **Cy7.5 maleimide** stock solution to the (reduced) protein solution. A starting molar ratio of 10:1 to 20:1 (dye:protein) is recommended.[6][8] This ratio may need to be optimized for your specific protein.
- Flush the reaction vial with an inert gas (e.g., nitrogen or argon), close it tightly, and protect it from light.[6][7]
- Incubate the reaction at room temperature for 2 hours or overnight at 2-8°C, with gentle stirring or rotation.[6]
- Purify the conjugate to remove unreacted dye using size-exclusion chromatography (e.g., Sephadex G-25 column), dialysis, or other suitable methods.[7][12]

Visual Guides

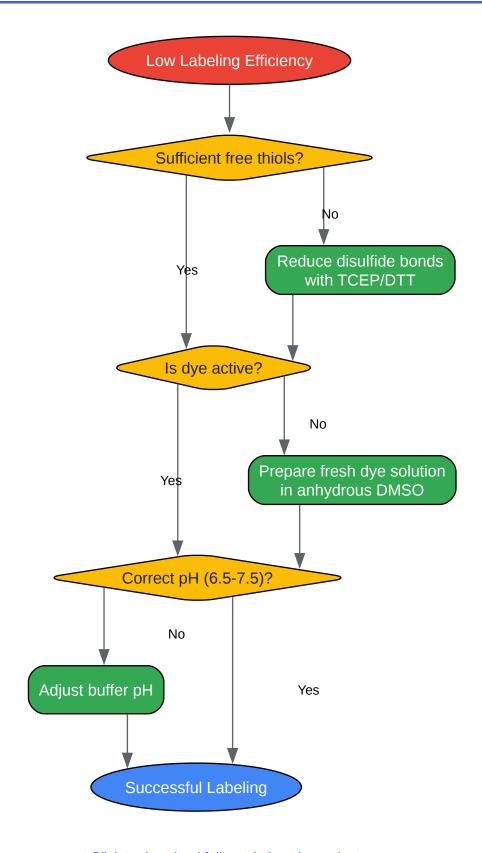




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Caption: Experimental workflow for protein conjugation with Cy7.5 maleimide.





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Caption: Troubleshooting decision tree for low labeling efficiency.



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